

1,10-Diaminodecane in Polymerization: A Comparative Guide to Aliphatic Diamines

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Compound of Interest

Compound Name: 1,10-Diaminodecane

Cat. No.: B146516

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In the synthesis of high-performance polyamides, the choice of monomer is paramount in defining the final properties of the polymer. Among the various aliphatic diamines utilized, **1,10-diaminodecane** stands out for its ability to impart a unique combination of flexibility, thermal stability, and mechanical strength to the resulting polymers. This guide provides an objective comparison of **1,10-diaminodecane** with other linear aliphatic diamines, supported by experimental data, to aid researchers, scientists, and drug development professionals in their material selection and design.

Performance Comparison of Aliphatic Diamines in Polyamide Synthesis

The length of the aliphatic diamine chain plays a crucial role in determining the thermal and mechanical properties of polyamides. Generally, increasing the chain length of the diamine leads to enhanced crystallinity, which in turn affects the melting point, thermal stability, and mechanical strength of the polymer.

Thermal Properties

The thermal stability of polyamides is a critical factor for many applications. As the number of methylene units in the diamine increases, a general trend of decreasing glass transition temperature (T_g) and melting temperature (T_m) is observed, although an "even-odd" effect can cause some fluctuations. However, longer-chain diamines like **1,10-diaminodecane** can contribute to higher decomposition temperatures (T_d), indicating enhanced thermal stability.

Diamine	Diacid	Polymer	Tg (°C)	Tm (°C)	Td (°C, 5% weight loss)
1,4-Diaminobutane	2,5-Furandicarboxylic acid	PA4F	142	-	357
1,5-Diaminopentane	2,5-Furandicarboxylic acid	PA5F	138	-	-
1,6-Hexanediamine	Adipic acid	PA66	~60	~265	~400
1,8-Diaminooctane	2,5-Furandicarboxylic acid	PA8F	-	-	-
1,10-Diaminodecane	2,5-Furandicarboxylic acid	PA10F	103	-	401
1,12-Diaminododecane	2,5-Furandicarboxylic acid	PA12F	89	-	408

Note: The data presented is a compilation from various sources and direct comparison should be made with caution as experimental conditions may vary.

Mechanical Properties

The mechanical performance of polyamides is also significantly influenced by the diamine chain length. Longer aliphatic chains can lead to increased flexibility and impact strength, while shorter chains may result in higher rigidity and tensile strength. Polyamides derived from **1,10-diaminodecane** often exhibit a balanced profile of these properties.

Diamine	Diacid	Polymer	Tensile Strength (MPa)	Tensile Modulus (GPa)	Elongation at Break (%)
1,5-Diaminopentane	2,5-Furandicarboxylic acid	PA5F	84	-	-
1,6-Hexanediamine	Adipic acid	PA66	60-80	1.2-2.9	60-300
1,8-Diaminooctane	2,5-Furandicarboxylic acid	PA8F	62	-	-
1,10-Diaminodecane	2,5-Furandicarboxylic acid	PA10F	54.46	1.454	138.6
1,12-Diaminododecane	2,5-Furandicarboxylic acid	PA12F	45	-	-

Note: The data presented is a compilation from various sources and direct comparison should be made with caution as experimental conditions may vary.

Experimental Protocols

Melt Polycondensation for Polyamide Synthesis

This method is widely used for the industrial production of aliphatic polyamides.

Materials:

- Aliphatic diamine (e.g., **1,10-diaminodecane**)
- Dicarboxylic acid (e.g., adipic acid)
- Catalyst (optional, e.g., phosphoric acid)

- Nitrogen gas supply

Procedure:

- An equimolar mixture of the diamine and dicarboxylic acid is prepared to form a nylon salt.
- The nylon salt is charged into a reaction vessel equipped with a stirrer, a nitrogen inlet, and a condenser.
- The vessel is purged with nitrogen to remove oxygen.
- The temperature is gradually raised to melt the salt and initiate the polymerization reaction.
- Water, the byproduct of the condensation reaction, is continuously removed through the condenser.
- The reaction is typically carried out at temperatures ranging from 220 to 280°C under a nitrogen atmosphere.
- Once the desired molecular weight is achieved (monitored by viscosity), the molten polymer is extruded, cooled, and pelletized.

Solution Polycondensation for Polyamide Synthesis

This method is often employed for laboratory-scale synthesis and for polymers that are not thermally stable at their melting points.

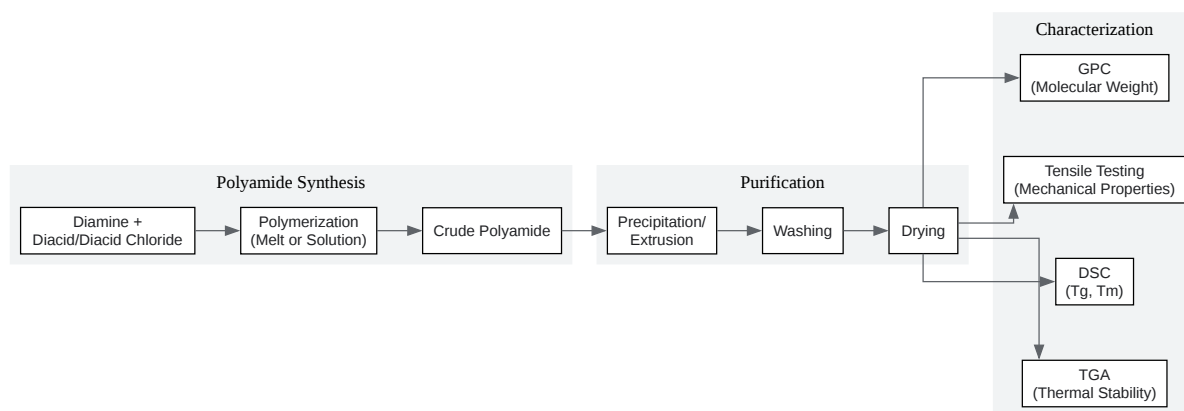
Materials:

- Aliphatic diamine (e.g., **1,10-diaminodecane**)
- Diacid chloride (e.g., adipoyl chloride)
- Anhydrous polar aprotic solvent (e.g., N-methyl-2-pyrrolidone (NMP), N,N-dimethylacetamide (DMAc))
- Acid scavenger (e.g., pyridine, triethylamine)
- Nitrogen gas supply

Procedure:

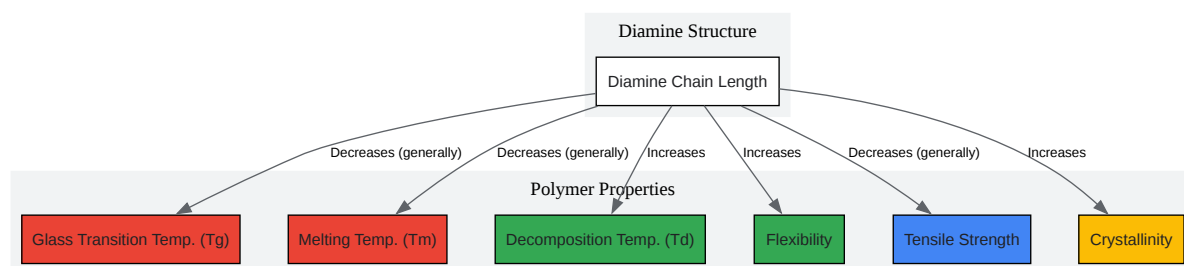
- The diamine is dissolved in the anhydrous solvent in a reaction flask under a nitrogen atmosphere.
- The solution is cooled in an ice bath.
- The diacid chloride, dissolved in the same solvent, is added dropwise to the stirred diamine solution.
- The acid scavenger is added to neutralize the hydrochloric acid byproduct.
- The reaction mixture is stirred at a low temperature for a few hours and then allowed to warm to room temperature and stirred for an additional period.
- The resulting polymer solution is precipitated by pouring it into a non-solvent (e.g., methanol, water).
- The precipitated polymer is filtered, washed thoroughly, and dried under vacuum.

Visualizing Polymerization and Characterization Workflows



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Caption: General workflow for polyamide synthesis, purification, and characterization.



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Caption: Influence of diamine chain length on key polyamide properties.

In conclusion, **1,10-diaminodecane** serves as a valuable monomer in the synthesis of polyamides, offering a distinct set of properties that bridge the gap between shorter and longer-chain aliphatic diamines. Its incorporation into the polymer backbone can lead to materials with a desirable balance of thermal stability, mechanical strength, and flexibility, making them suitable for a wide range of applications. The choice of the optimal diamine will ultimately depend on the specific performance requirements of the final product.

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